

# Isopropyl isobutyrate physical properties data

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## Compound of Interest

Compound Name: *Isopropyl isobutyrate*

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## An In-depth Technical Guide to the Physical Properties of **Isopropyl Isobutyrate**

This technical guide provides a comprehensive overview of the core physical properties of **isopropyl isobutyrate**. The data is intended for researchers, scientists, and professionals in drug development who require precise information for their work. This document summarizes key quantitative data in structured tables, details the experimental protocols for determining these properties, and includes visualizations of experimental workflows.

## Physical Properties of Isopropyl Isobutyrate

**Isopropyl isobutyrate** is a colorless liquid ester with a characteristic fruity odor.[\[1\]](#)[\[2\]](#) It is less dense than water and its vapors are heavier than air.[\[2\]](#)[\[3\]](#) It is recognized for its applications as a flavoring agent and a solvent.[\[1\]](#)[\[3\]](#)

## Quantitative Data Summary

The physical properties of **isopropyl isobutyrate** have been determined by various sources. The following tables summarize these key quantitative data points.

Table 1: General and Molar Properties

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	130.18 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>

| CAS Number | 617-50-5 |[\[6\]](#)[\[7\]](#) |

Table 2: Thermal Properties

Property	Value	Conditions	Source(s)
Boiling Point	120-121 °C	at 760 mmHg	<a href="#">[3]</a> <a href="#">[6]</a>
	122.4 °C	at 760 mmHg	<a href="#">[4]</a>
	-95.2 °C	(estimate)	<a href="#">[2]</a> <a href="#">[5]</a>
Flash Point	16.67 °C	(Tagliabue Closed Cup)	<a href="#">[6]</a>

| | 20 °C |[\[5\]](#)[\[8\]](#) |

Table 3: Optical and Physical Properties

Property	Value	Conditions	Source(s)
Density	0.845-0.850 g/cm <sup>3</sup>		<a href="#">[3]</a>
	0.848-0.851 g/cm <sup>3</sup>	at 20 °C	<a href="#">[6]</a>
Refractive Index	1.394-1.399		<a href="#">[3]</a>
	1.387-1.389	at 20 °C	<a href="#">[6]</a>
Vapor Pressure	13.966 mmHg	at 25 °C (estimated)	<a href="#">[6]</a>

| | 14 mmHg | at 25 °C |[\[5\]](#)[\[9\]](#) |

Table 4: Solubility Data

Property	Value	Conditions	Source(s)
Water Solubility	Insoluble		[3][5]
	1236 mg/L	at 25 °C (estimated)	[6]
Organic Solvent Solubility	Soluble	In most organic solvents	[3][5]

|| Soluble | In alcohol |[\[6\]](#) |

## Experimental Protocols

The determination of the physical properties listed above involves specific laboratory procedures. The following sections detail the general methodologies for these key experiments.

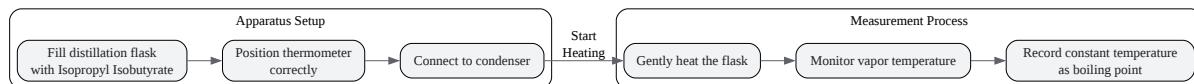
### Determination of Boiling Point

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[\[10\]](#)

Methodology: Distillation A common method for determining the boiling point is through distillation.[\[11\]](#)

- Apparatus Setup: A distillation flask is filled with the liquid (**isopropyl isobutyrate**), and a thermometer is placed so that the bulb is just below the side arm of the flask. The flask is connected to a condenser.
- Heating: The flask is gently heated.
- Observation: As the liquid boils, the vapor rises and surrounds the thermometer bulb before entering the condenser. The temperature of the vapor is monitored.[\[11\]](#)
- Data Recording: The temperature that remains constant during the distillation of the vapor is recorded as the boiling point.[\[11\]](#)

For smaller sample sizes, a micro-boiling point method using a Thiele tube or a melting point apparatus can be employed.[\[12\]](#)



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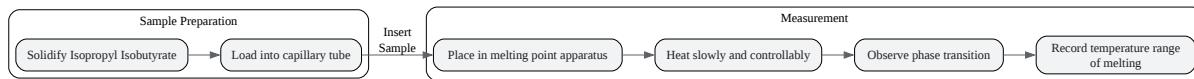
**Caption:** Workflow for Boiling Point Determination.

## Determination of Melting Point

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For substances that are liquid at room temperature, this requires cooling the substance until it solidifies.

**Methodology: Capillary Method**

- **Sample Preparation:** A small amount of solidified **isopropyl isobutyrate** is introduced into a capillary tube, which is sealed at one end.[13]
- **Apparatus Setup:** The capillary tube is attached to a thermometer or placed in a melting point apparatus (e.g., a Mel-Temp apparatus or Thiele tube).[14]
- **Heating:** The apparatus is heated slowly and at a controlled rate.[14]
- **Observation:** The temperature at which the first droplet of liquid appears and the temperature at which the entire solid has turned to liquid are observed. This range is the melting point.



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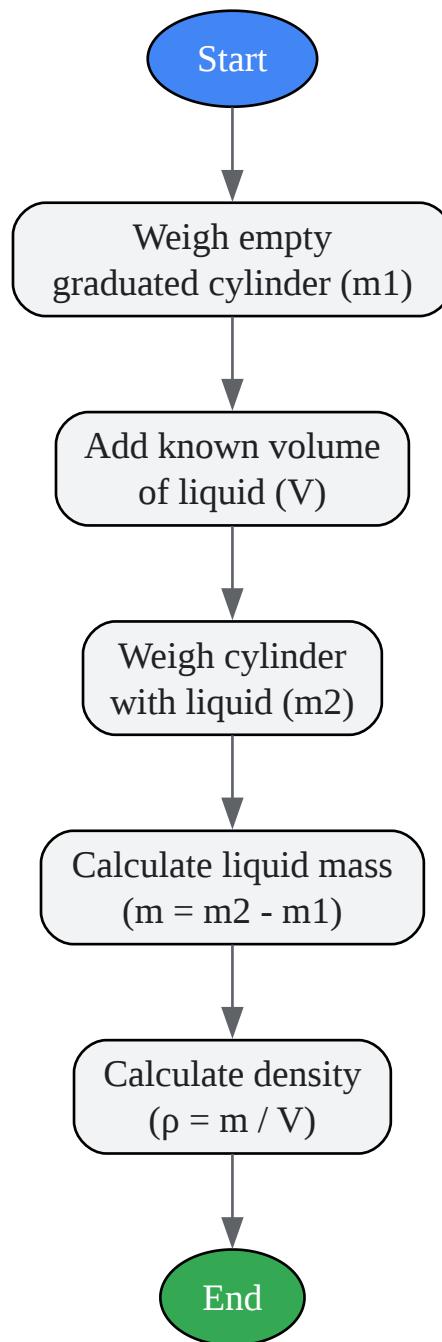
**Caption:** Workflow for Melting Point Determination.

## Determination of Density

Density is the mass of a substance per unit volume.

Methodology: Mass and Volume Measurement

- Mass Measurement: The mass of an empty, dry graduated cylinder or pycnometer (density bottle) is measured using an electronic balance.[15][16]
- Volume Measurement: A known volume of **isopropyl isobutyrate** is added to the graduated cylinder.[15] The volume is read from the bottom of the meniscus.[16]
- Combined Measurement: The mass of the cylinder containing the liquid is measured.[15]
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder. The density is then calculated by dividing the mass of the liquid by its volume.[15]



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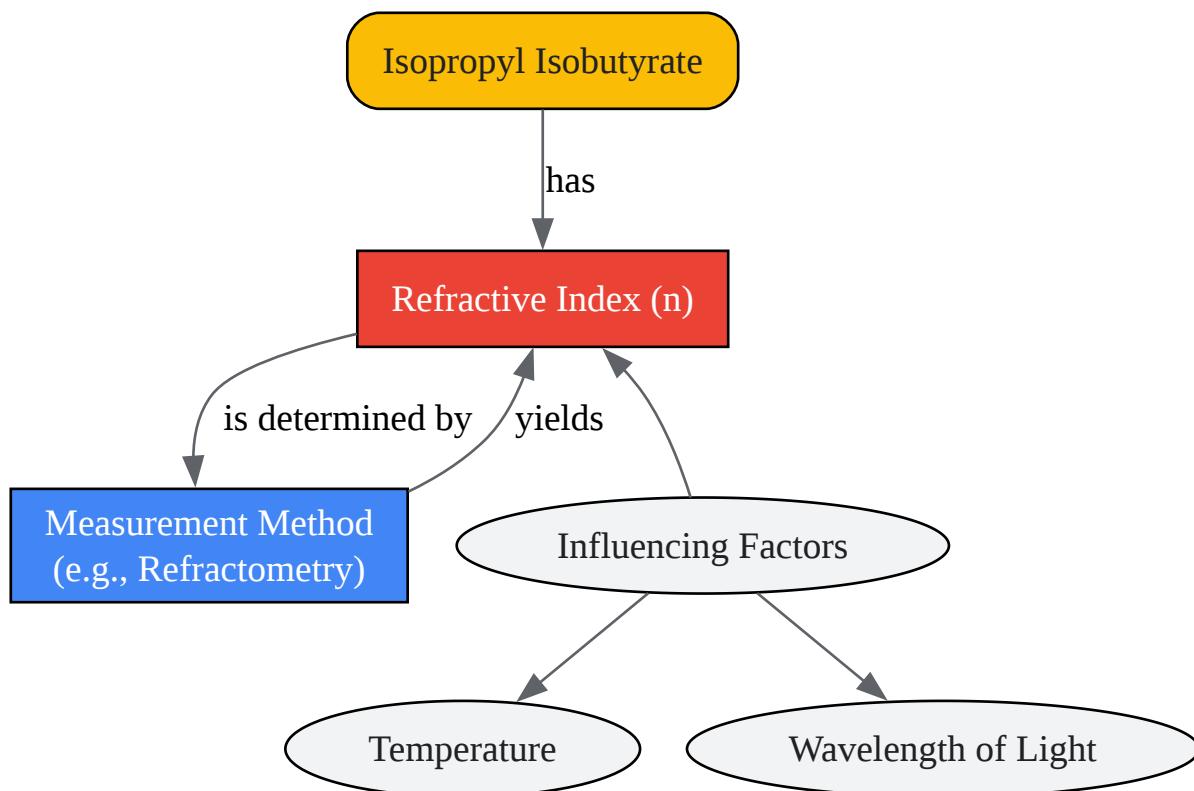
**Caption:** Workflow for Density Determination.

## Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

## Methodology: Refractometry

- Apparatus: An Abbé refractometer is commonly used.
- Calibration: The instrument is calibrated using a standard liquid with a known refractive index.
- Sample Application: A few drops of **isopropyl isobutyrate** are placed on the prism of the refractometer.
- Measurement: Light is passed through the sample, and the eyepiece is adjusted until the boundary line (shadow line) is sharp and centered on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature must be controlled and recorded as the refractive index is temperature-dependent.

[Click to download full resolution via product page](#)**Caption:** Factors in Refractive Index Measurement.

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## References

- 1. Isopropyl Isobutyrate|CAS 617-50-5|Reagent [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. Isopropyl isobutyrate | C7H14O2 | CID 12044 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. isopropyl isobutyrate | 617-50-5 [chemnet.com]
- 5. chembk.com [chembk.com]
- 6. isopropyl isobutyrate, 617-50-5 [thegoodsentscompany.com]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. Isopropyl Isobutyrate | 617-50-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 9. lookchem.com [lookchem.com]
- 10. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 11. vernier.com [vernier.com]
- 12. uomus.edu.iq [uomus.edu.iq]
- 13. SSERC | Melting point determination [sserc.org.uk]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 16. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Isopropyl isobutyrate physical properties data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585242#isopropyl-isobutyrate-physical-properties-data>]

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